

Essential Safety and Handling Guide for Decahydronaphthalene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CD 10899

Cat. No.: B12379854

[Get Quote](#)

Disclaimer: The identifier "**CD 10899**" does not correspond to a standard chemical in publicly available safety databases. The following information is provided for Decahydronaphthalene (CAS No. 91-17-8), a chemical with available, detailed safety data, and serves as a comprehensive example of the requested safety and logistical information. Researchers, scientists, and drug development professionals should always verify the identity of their chemical substances and consult the specific Safety Data Sheet (SDS) provided by the manufacturer before handling any chemical.

This guide provides essential, immediate safety and logistical information, including operational and disposal plans for handling Decahydronaphthalene.

Hazard Identification and Classification

Decahydronaphthalene is a flammable liquid and vapor that can cause severe skin burns, and eye damage, is toxic if inhaled, and may be fatal if swallowed and enters the airways.^[1] It is also very toxic to aquatic life with long-lasting effects.^[2]

GHS Hazard Statements:

- H226: Flammable liquid and vapour.
- H304: May be fatal if swallowed and enters airways.^[1]
- H314: Causes severe skin burns and eye damage.^[1]

- H331: Toxic if inhaled.[\[1\]](#)
- H410: Very toxic to aquatic life with long lasting effects.

Quantitative Data Summary

The following table summarizes key quantitative data for Decahydronaphthalene.

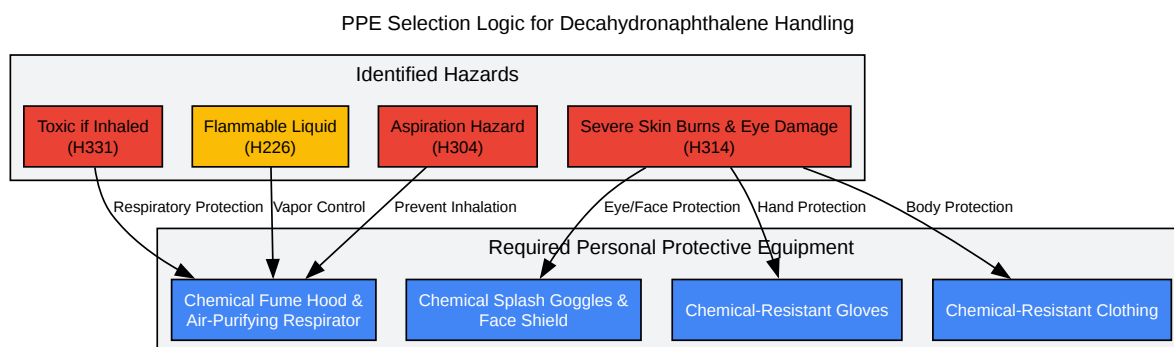
Property	Value	Source
CAS Number	91-17-8	[3]
Molecular Formula	C10H18	Not explicitly stated, but derivable
Melting Point	-43 °C (-45 °F)	
Boiling Point	193 °C (379 °F)	
Density	0.897 g/cm ³ at 25 °C (77 °F)	
Flash Point	57 °C (134.6 °F)	[3]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to ensure the safety of personnel handling Decahydronaphthalene. The following table outlines the recommended PPE based on the potential routes of exposure.

Body Part	Recommended PPE	Specifications
Respiratory	Air-purifying respirator	NIOSH-approved.[4] Use under a chemical fume hood. [2]
Eyes/Face	Chemical splash goggles, Face shield	Wear appropriate protective eyeglasses or chemical safety goggles.[3][5] A face shield may also be necessary.[4]
Hands	Chemical-resistant gloves	Wear appropriate gloves to prevent skin exposure.[3] Both inner and outer gloves are recommended for higher-risk tasks.[4]
Body	Chemical-resistant clothing, Coveralls	Wear appropriate protective clothing to prevent skin exposure.[3] Options include hooded chemical-resistant clothing or disposable overalls. [4]
Feet	Chemical-resistant boots	Steel-toed and shank boots are recommended.[4]

PPE Selection Logic



[Click to download full resolution via product page](#)

Caption: PPE selection based on Decahydronaphthalene hazards.

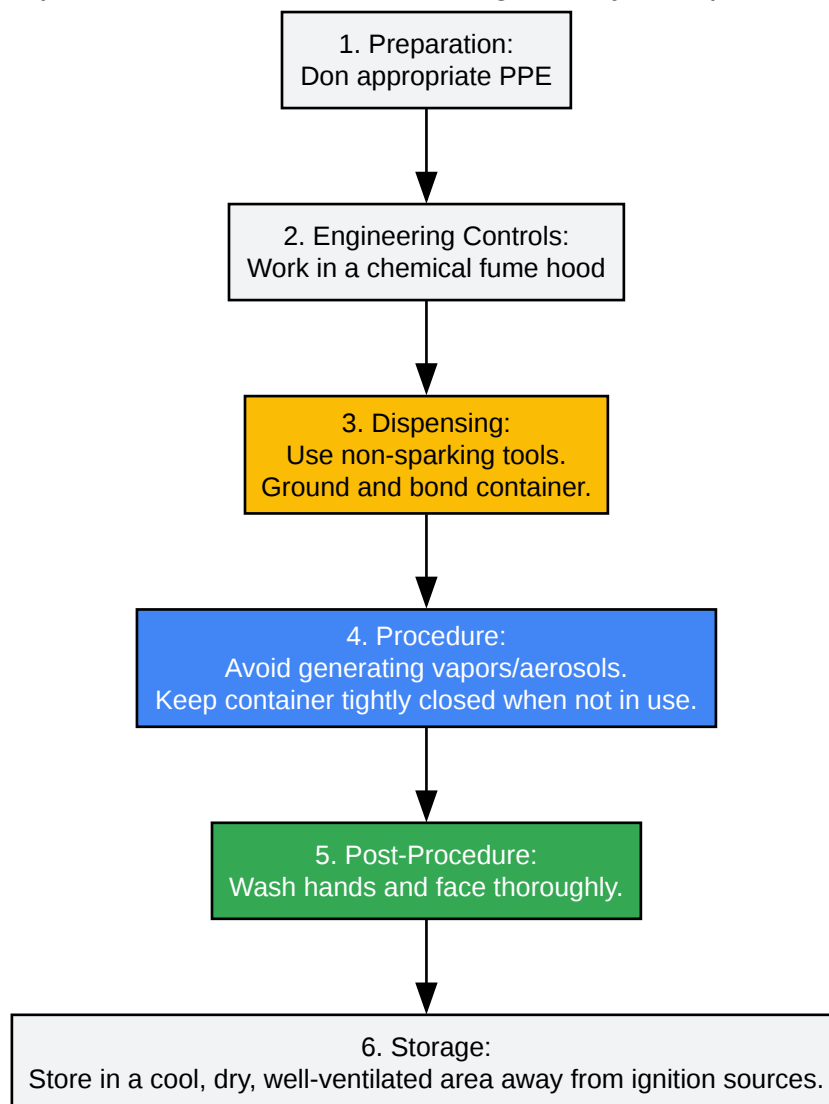
Operational and Disposal Plans

Safe Handling and Storage Protocol

A step-by-step protocol for the safe handling and storage of Decahydronaphthalene is detailed below.

Experimental Workflow for Handling Decahydronaphthalene

Experimental Workflow for Handling Decahydronaphthalene



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for safe chemical handling.

Handling Procedures:

- Work under a chemical fume hood.^[2]
- Do not inhale the substance or mixture. Avoid generating vapors or aerosols.
- Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.

- Use explosion-proof electrical, ventilating, and lighting equipment.[2]
- Use only non-sparking tools.[2]
- Take precautionary measures against static discharge. Ground and bond the container and receiving equipment.[2]
- Immediately change contaminated clothing.
- Wash hands and face after working with the substance.

Storage Conditions:

- Store in a well-ventilated place. Keep the container tightly closed.[2]
- Keep away from heat and sources of ignition.
- Store locked up.[2]
- This material may form explosive peroxides and should be stored accordingly.[2][3]
Containers should be dated when opened and tested periodically for the presence of peroxides.[2]

Disposal Plan

Dispose of contents and container to an approved waste disposal plant.[2] Do not allow the product to enter drains.[2] Disposal must be done according to official regulations.

First Aid Measures:

- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Immediately call a POISON CENTER or doctor/physician.[2]
- If on Skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. Wash contaminated clothing before reuse.[2]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]

- If Swallowed: Do NOT induce vomiting. Rinse mouth. Immediately call a POISON CENTER or doctor/physician.[2]

Fire Fighting Measures:

- Suitable extinguishing media: Use CO2, dry chemical, or foam.[2] Water mist may be used to cool closed containers.[2]
- Specific hazards: Vapors are heavier than air and may spread along floors, forming explosive mixtures with air at elevated temperatures. Containers may explode when heated.[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. isotope.com [isotope.com]
- 2. fishersci.com [fishersci.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. coverall.academy [coverall.academy]
- 5. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Essential Safety and Handling Guide for Decahydronaphthalene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12379854#personal-protective-equipment-for-handling-cd-10899]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com